

Thiacloprid-d4: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Thiacloprid-d4

Cat. No.: B571488

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Thiacloprid-d4**. As a deuterated internal standard, understanding its stability is critical for the accuracy and reliability of quantitative analytical methods. This document summarizes available data, outlines experimental protocols for stability assessment, and visualizes key concepts.

Core Stability and Storage Data

Proper handling and storage are paramount to maintaining the integrity of **Thiacloprid-d4**. The following table summarizes the recommended conditions and known stability information.

Parameter	Recommendation/Data	Source(s)
Storage Temperature	-20°C	[1]
Shipping Condition	Wet ice in continental US; may vary elsewhere	[1]
Long-Term Stability	≥ 4 years (at -20°C)	[1]
Solution Storage	Often supplied in acetonitrile	

Physicochemical Properties

Understanding the fundamental properties of **Thiacloprid-d4** is essential for its handling and use in experimental settings.

Property	Value	Source(s)
Chemical Formula	C ₁₀ H ₅ D ₄ CIN ₄ S	[1]
Molecular Weight	256.7 g/mol	[1]
Formal Name	N-[3-[(6-chloro-3-pyridinyl)methyl]-2-thiazolidinylidene-4,4,5,5-d ₄]-cyanamide	[1]
Solubility	Chloroform: Slightly soluble, Dichloromethane: Slightly soluble, Methanol: Slightly soluble upon heating	[1]

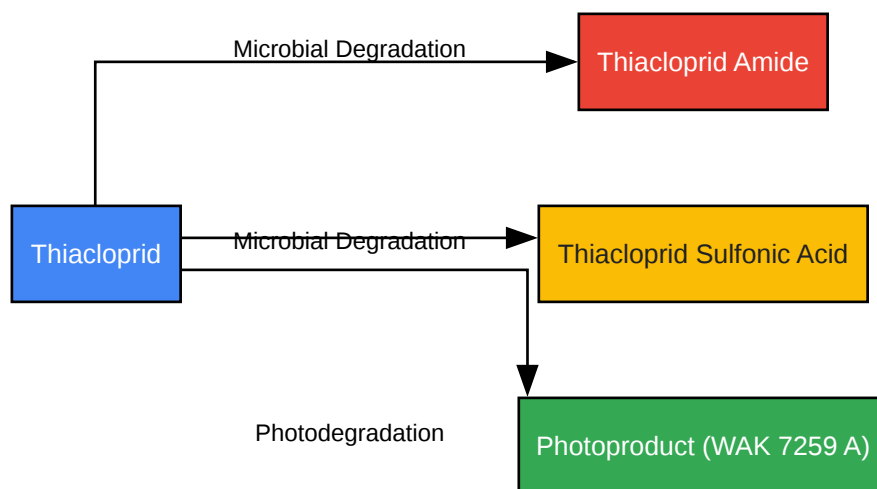
Stability Profile of Thiacloprid (Non-Deuterated)

Due to a lack of extensive stability studies specifically on **Thiacloprid-d4**, the data for its non-deuterated counterpart, Thiacloprid, serves as a primary reference. The stability of a deuterated compound is generally expected to be comparable to its non-deuterated form under similar conditions.

Condition	Stability Data	Source(s)
Hydrolytic Stability	Stable at pH 5, 7, and 9. Minimal hydrolysis (<2%) observed at pH 9.	
Photolytic Stability	Degrades slowly under photolytic conditions with an experimental half-life of 79.7 days.	
Anaerobic Aquatic Stability	Stable with a half-life of over 1 year.	
Aerobic Aquatic Half-Life	10-63 days	
Aerobic Soil Half-Life	0.6 to 3.8 days	

Degradation Pathways of Thiacloprid

Understanding the potential degradation pathways is crucial for developing stability-indicating analytical methods. The primary degradation routes for Thiacloprid involve microbial and photolytic processes.

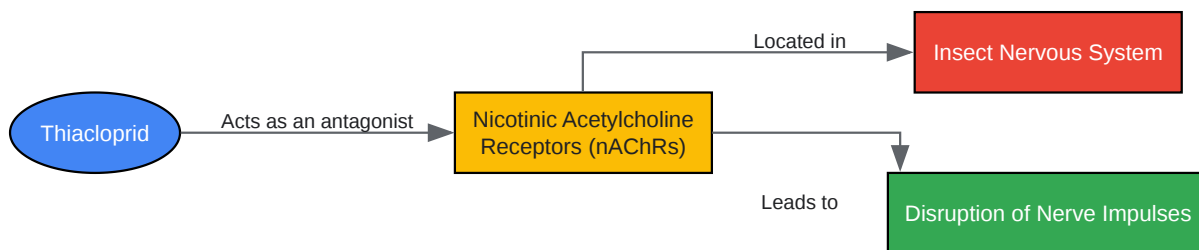


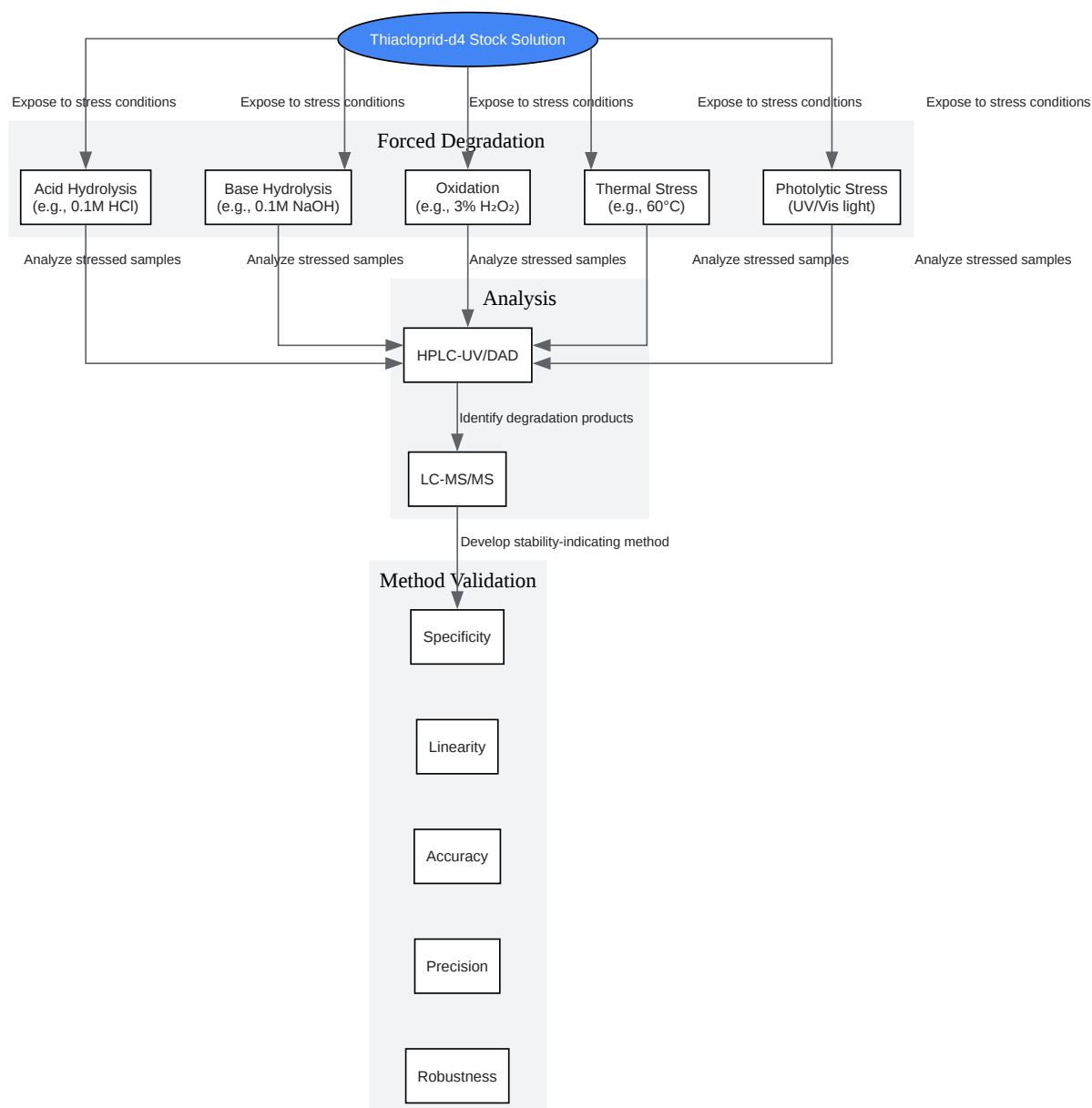
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Caption: Major degradation pathways of Thiacloprid.

Mode of Action: Nicotinic Acetylcholine Receptor Antagonism

Thiacloprid, and by extension **Thiacloprid-d4**, functions as a neonicotinoid insecticide. Its mode of action involves the disruption of the insect's nervous system.





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References

- 1. caymanchem.com [caymanchem.com]
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